

# An In-depth Technical Guide to 6-hydroxy-6-methylheptan-3-one

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## Compound of Interest

Compound Name: 3-Heptanone, 6-hydroxy-6-methyl-

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## Abstract

This technical guide provides a comprehensive overview of 6-hydroxy-6-methylheptan-3-one, a significant keto-alcohol with dual roles as a mammalian pheromone and a versatile synthetic intermediate. This document details its chemical identity, physicochemical properties, and provides an illustrative experimental protocol for its synthesis. Furthermore, it elucidates the biological signaling pathway associated with its pheromonal activity, offering insights for researchers in chemical ecology, neurobiology, and synthetic chemistry.

## Chemical Identity and Nomenclature

The compound with the systematic name 6-hydroxy-6-methylheptan-3-one is a bifunctional organic molecule containing both a ketone and a tertiary alcohol functional group.

- IUPAC Name: 6-hydroxy-6-methylheptan-3-one[1]
- CAS Number: 123065-56-5[2]
- Molecular Formula: C<sub>8</sub>H<sub>16</sub>O<sub>2</sub>
- Molecular Weight: 144.21 g/mol [2]

## Synonyms

This compound is also known by several other names in the literature and chemical databases:

- 3-Heptanone, 6-hydroxy-6-methyl-
- 6-HYDROXY-6-METHYL-HEPTAN-3-ONE

## Physicochemical and Spectroscopic Data

The following tables summarize the key physical, chemical, and spectroscopic properties of 6-hydroxy-6-methylheptan-3-one.

**Table 1: Physical and Chemical Properties**

Property	Value	Source
Physical Form	Oil	[2]
InChI Key	FGPMBONEKHYAHO-UHFFFAOYSA-N	[2]
SMILES	CCC(=O)CCC(C)(C)O	[1]
Purity	≥95% (commercially available)	[2]
Storage Temperature	-10°C	[2]
Water Solubility (Predicted)	13.5 mg/mL	[1]
logP (Predicted)	0.91 - 1.21	[1]

**Table 2: Computed Molecular Descriptors**

Descriptor	Value	Source
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	4	PubChem
Topological Polar Surface Area	37.3 Å <sup>2</sup>	PubChem
Complexity	116	PubChem

## Experimental Protocols

### Synthesis of 6-hydroxy-6-methyl-2-heptanone (A Representative Protocol)

While a specific protocol for 6-hydroxy-6-methylheptan-3-one is not readily available in the provided search results, the synthesis of the closely related isomer, 6-hydroxy-6-methyl-2-heptanone, provides a valuable representative experimental procedure. This synthesis involves the hydration of the corresponding alkene.

Reaction Scheme:

Caption: Vomeronasal organ signaling pathway for pheromone detection.

## Conclusion

6-hydroxy-6-methylheptan-3-one is a molecule of significant interest due to its defined biological role as a pheromone and its utility as a building block in organic synthesis. This guide provides essential data for researchers working with this compound, from its fundamental properties to a detailed understanding of its mechanism of action at the molecular level. The provided experimental and signaling pathway information serves as a foundation for further investigation into its synthesis, analysis, and biological functions.

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## References

- 1. go.drugbank.com [go.drugbank.com]
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